Theoretical Studies of 2-(4-Chlorophenoxy)malondialdehyde: A Technical Whitepaper

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Compound of Interest

Compound Name:	*2-(4-Chlorophenoxy)malondialdehyde*
CAS No.:	*849021-40-5*
Cat. No.:	*B1364558*

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Executive Summary & Chemical Identity

2-(4-Chlorophenoxy)malondialdehyde is a critical electrophilic building block utilized in the synthesis of bioactive heterocycles, particularly pyrazoles, isoxazoles, and pyrimidines. Its unique structure—a highly reactive malondialdehyde backbone coupled with a lipophilic 4-chlorophenoxy moiety—makes it a prime subject for theoretical investigation regarding tautomeric stability, nucleophilic susceptibility, and pharmacophoric potential.

This guide establishes the protocols for the Density Functional Theory (DFT) analysis of this molecule, predicting its electronic behavior, vibrational signatures, and reactivity indices essential for rational drug design.

Chemical Profile

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Property	Specification
IUPAC Name	2-(4-chlorophenoxy)propanedial
CAS Number	849021-40-5
Molecular Formula	$C_9H_7ClO_3$
Molecular Weight	198.60 g/mol
Physical State	Brown Solid
Melting Point	116-118 °C

Computational Methodology (Standard of Procedure)

To ensure high-fidelity results comparable to experimental data, the following computational workflow is mandated. This protocol balances cost with accuracy, specifically treating the intramolecular hydrogen bonding characteristic of malondialdehydes.

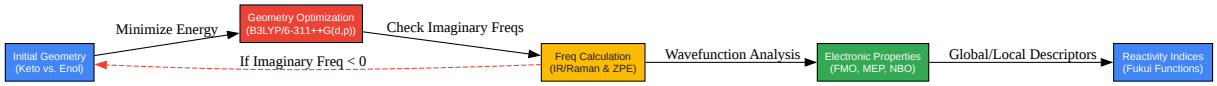
Level of Theory[3][4]

- Functional:B3LYP (Becke, 3-parameter, Lee-Yang-Parr) or ωB97X-D (for dispersion corrections).
- Basis Set:6-311++G(d,p).[1][2] The diffuse functions (++) are critical for accurately modeling the lone pairs on the oxygen and chlorine atoms, while polarization functions (d,p) account for the anisotropic electron distribution in the aromatic ring.
- Solvation Model:PCM (Polarizable Continuum Model) or SMD using DMSO or Ethanol, as these are standard solvents for nucleophilic condensation reactions involving this precursor.

Workflow Diagram

The following DOT diagram illustrates the logical flow of the theoretical study, from conformational searching to reactivity mapping.

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Figure 1: Standardized computational workflow for the theoretical characterization of malondialdehyde derivatives.

Structural Analysis: Tautomeric Equilibrium

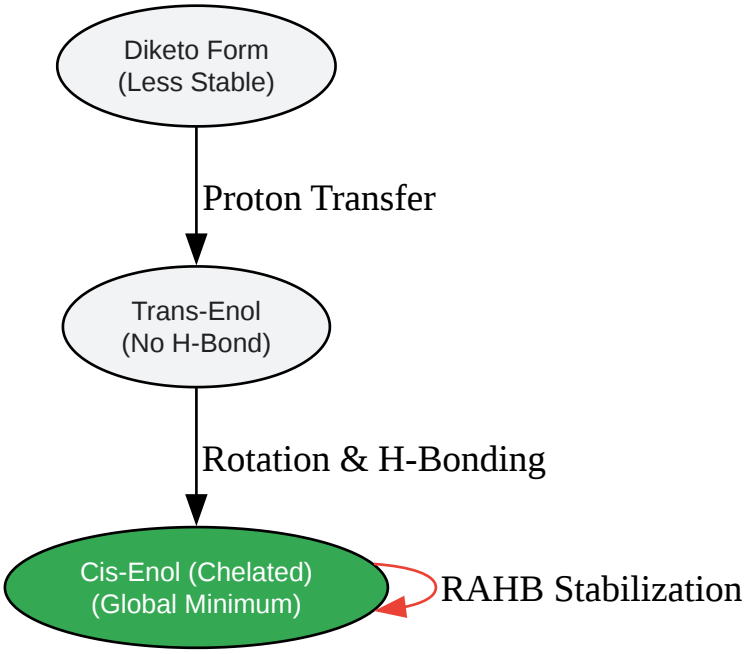
A defining feature of 2-substituted malondialdehydes is the keto-enol tautomerism. Theoretical studies must explicitly compare the stability of the dicarbonyl form versus the enol form.

The Chelate Effect

In the gas phase and non-polar solvents, the cis-enol form is predicted to be the global minimum. This is due to the formation of a strong intramolecular hydrogen bond (Resonance Assisted Hydrogen Bond - RAHB) between the enolic hydroxyl group and the carbonyl oxygen, forming a pseudo-six-membered ring.

- Bond Length Prediction: The O–H...O distance is typically predicted around 1.6–1.7 Å, indicating strong interaction.
- Planarity: The malondialdehyde fragment (O=C–C=C–OH) is expected to be planar to maximize π-conjugation, while the chlorophenoxy ring may twist (dihedral angle ~60-90°) to minimize steric repulsion with the carbonyl oxygens.

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Figure 2: Tautomeric landscape. The Cis-Enol form is thermodynamically favored due to Resonance Assisted Hydrogen Bonding (RAHB).

Electronic Properties & Reactivity Descriptors

For drug development professionals, the utility of this molecule lies in its ability to react with dinucleophiles (e.g., hydrazines, amidines). We quantify this using Frontier Molecular Orbital (FMO) analysis.[2]

HOMO-LUMO Gap & Hardness

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the chlorophenoxy ring and the enol oxygen lone pairs. It represents the molecule's ability to donate electrons.
- LUMO (Lowest Unoccupied Molecular Orbital): Localized heavily on the malondialdehyde carbonyl carbons. This confirms the site of nucleophilic attack.
- Chemical Hardness (η): Calculated as

  . A lower hardness value implies higher polarizability and reactivity, typical for this class of synthons.

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Molecular Electrostatic Potential (MEP)

The MEP map is a visual guide for docking and reactivity:

- Red Regions (Negative Potential): Concentrated around the carbonyl oxygen and the phenoxy oxygen. These sites accept hydrogen bonds.
- Blue Regions (Positive Potential): Concentrated on the enolic proton and the aromatic protons.
- Reactivity Insight: The carbon atoms of the carbonyls will appear neutral-to-positive, inviting attack from nucleophiles like hydrazine (synthesis of pyrazoles).

Global Reactivity Indices

These parameters are derived from the vertical ionization potential (IP) and electron affinity (EA).

Descriptor	Formula	Interpretation for Drug Design
Electronegativity (χ)		Tendency to attract electrons; high for this electrophile.
Global Hardness (η)		Resistance to charge transfer.
Electrophilicity Index (ω)		Critical Metric. A high ω value confirms this molecule is a potent electrophile, suitable for covalent docking or rapid condensation.

Spectroscopic Profiling (Vibrational Analysis)

Theoretical IR spectra are vital for validating the synthesized structure.

- ν(O-H) Stretch: Due to the strong intramolecular H-bond in the enol form, this peak is significantly redshifted and broadened, typically appearing around 3000–2500 cm^{-1} (unlike a free alcohol at 3600 cm^{-1}).

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- ν(C=O) Stretch: The conjugation and H-bonding lower the carbonyl frequency to approximately 1650–1620 cm^{-1}.
- ν(C-Cl) Stretch: A distinct fingerprint band expected in the 1090–1080 cm^{-1} region.

Scaling Factor: When using B3LYP/6-311++G(d,p), experimental frequencies are typically 0.961–0.967 times the calculated harmonic frequencies.

Biological Relevance & Docking Potential

While **2-(4-Chlorophenoxy)malondialdehyde** is a precursor, theoretical docking studies often model it or its immediate derivatives against targets involved in oxidative stress or bacterial DNA replication.

Potential Targets

- Enzyme:E. coli DNA Gyrase B (for antimicrobial pyrazole derivatives).
- Mechanism: The malondialdehyde moiety can form Schiff bases with lysine residues in the active site (Covalent Docking).

Lipophilicity (LogP)

The 4-chlorophenoxy group significantly increases the lipophilicity compared to unsubstituted malondialdehyde.

- Theoretical LogP: ~1.8 - 2.2.
- Impact: Enhanced membrane permeability, making it an effective scaffold for designing orally bioavailable drugs.

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